

An In-Depth Technical Guide to 1-Isothiocyanato-PEG4-Alcohol

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Compound of Interest

Compound Name: 1-isothiocyanato-PEG4-Alcohol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-isothiocyanato-PEG4-Alcohol**, a heterobifunctional crosslinker crucial in bioconjugation and drug development. It details the compound's chemical and physical properties, its applications, and provides exemplary experimental protocols for its use.

Core Properties of 1-Isothiocyanato-PEG4-Alcohol

1-Isothiocyanato-PEG4-Alcohol is a versatile molecule featuring a reactive isothiocyanate group at one end and a hydroxyl group at the other, separated by a hydrophilic 4-unit polyethylene glycol (PEG) spacer.^{[1][2]} This structure allows for the covalent conjugation to primary amine-containing biomolecules and further derivatization at the alcohol terminus.^[1]

Chemical and Physical Data

Property	Value
Chemical Formula	C ₉ H ₁₇ NO ₄ S[3][4]
Molecular Weight	235.30 g/mol [3][4]
CAS Number	1835759-69-7[3][4]
Appearance	Colorless to light yellow liquid
Purity	Typically ≥95%[5]
Solubility	Soluble in aqueous media[1]
Storage Conditions	-20°C for long-term storage[4]

Applications in Research and Drug Development

The primary utility of **1-isothiocyanato-PEG4-Alcohol** lies in its role as a flexible and hydrophilic linker in the construction of more complex biomolecules.[6]

- **Proteolysis-Targeting Chimeras (PROTACs):** This molecule is frequently employed as a PEG-based linker in the synthesis of PROTACs.[7][8] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation.[6][8] The PEG linker enhances the solubility and cell permeability of the PROTAC molecule.[6][9] The length of the PEG chain is a critical parameter for optimizing the formation of the ternary complex between the target protein, the PROTAC, and the E3 ligase.[6][7]
- **Antibody-Drug Conjugates (ADCs):** The isothiocyanate group can be conjugated to antibodies, enabling the targeted delivery of cytotoxic drugs to specific cells or tissues.[2][3]
- **PEGylation of Proteins and Peptides:** The process of attaching PEG chains (PEGylation) to proteins and peptides can improve their pharmacokinetic properties, such as prolonging circulation time, reducing immunogenicity, and increasing bioavailability.[2][10]

Experimental Protocols

General Protocol for Protein Bioconjugation

This protocol provides a general guideline for the conjugation of **1-isothiocyanato-PEG4-Alcohol** to a primary amine-containing protein.

Materials:

- Protein of interest in a suitable buffer (e.g., 100 mM phosphate buffer)
- **1-Isothiocyanato-PEG4-Alcohol**
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Quenching reagent (e.g., Tris-HCl or glycine)
- Purification system (e.g., size-exclusion chromatography or dialysis cassettes)

Procedure:

- **Protein Preparation:** Dissolve the protein in the chosen conjugation buffer at a known concentration. The optimal pH for the reaction with primary amines is typically between 8.5 and 9.5.
- **Reagent Preparation:** Prepare a stock solution of **1-isothiocyanato-PEG4-Alcohol** in anhydrous DMF or DMSO immediately before use.
- **Conjugation Reaction:** Add the desired molar excess of the **1-isothiocyanato-PEG4-Alcohol** solution to the protein solution. The reaction can be carried out at room temperature for 1-2 hours or overnight at 4°C with gentle stirring.
- **Quenching:** Add a quenching reagent to the reaction mixture to stop the reaction by consuming any unreacted isothiocyanate.
- **Purification:** Remove excess, unreacted crosslinker and byproducts from the conjugated protein using size-exclusion chromatography, dialysis, or ultrafiltration.
- **Characterization:** Analyze the conjugate to determine the degree of PEGylation. This can be achieved using techniques such as SDS-PAGE, mass spectrometry (MALDI-TOF or ESI-MS), or HPLC.[\[10\]](#)[\[11\]](#) A colorimetric assay using barium salts and iodine can also be used to quantify the amount of PEG conjugated to the protein.[\[11\]](#)[\[12\]](#)

Illustrative Quantitative Data for PEGylation

The following data, adapted from a study on a similar compound (PEG-phenyl-isothiocyanate), illustrates the effect of pH on conjugation efficiency.[\[1\]](#)[\[13\]](#)

pH	Molar Excess of PEG-ITC	Average PEG Chains per Protein
6.5	10-fold	3.5
9.2	10-fold	6.0

This demonstrates that a more alkaline pH significantly increases the degree of PEGylation. The hydrolysis half-life of the PEG-isothiocyanate was found to be approximately 95 hours at pH 6.5 and 40 hours at pH 9.2.[\[1\]](#)[\[13\]](#)

Synthesis of 1-Isothiocyanato-PEG4-Alcohol

While commercially available, **1-isothiocyanato-PEG4-Alcohol** can be synthesized from its corresponding amine precursor, 1-amino-PEG4-alcohol. A general one-pot method involves the in situ generation of a dithiocarbamate salt followed by desulfurization.

General Procedure Outline:

- Dithiocarbamate Salt Formation:** The starting amine (1-amino-PEG4-alcohol) is reacted with carbon disulfide in the presence of a base (e.g., DABCO or sodium hydride) in an appropriate solvent like THF or DMF.
- Desulfurization:** An aqueous solution of an iron(III) salt (e.g., FeCl₃·6H₂O) is added to the reaction mixture to induce desulfurization and formation of the isothiocyanate group.
- Workup and Purification:** The product is extracted with an organic solvent, washed, dried, and purified, typically by column chromatography.

Safety and Handling

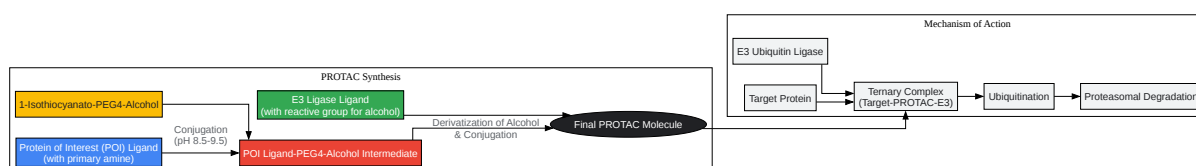
Standard laboratory safety precautions should be observed when handling **1-isothiocyanato-PEG4-Alcohol** and the reagents for its synthesis and conjugation.[\[14\]](#)[\[15\]](#)

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.[14]
- Ventilation: Work in a well-ventilated area or a chemical fume hood, especially when handling volatile reagents like carbon disulfide.[14]
- Storage: Store **1-isothiocyanato-PEG4-Alcohol** at -20°C in a tightly sealed container to prevent degradation.[4]
- Disposal: Dispose of chemical waste according to institutional and local regulations.[15]

Visualizing Experimental Workflows

General PROTAC Assembly Workflow

The following diagram illustrates a generalized workflow for the assembly of a PROTAC using a bifunctional PEG linker like **1-isothiocyanato-PEG4-Alcohol**.

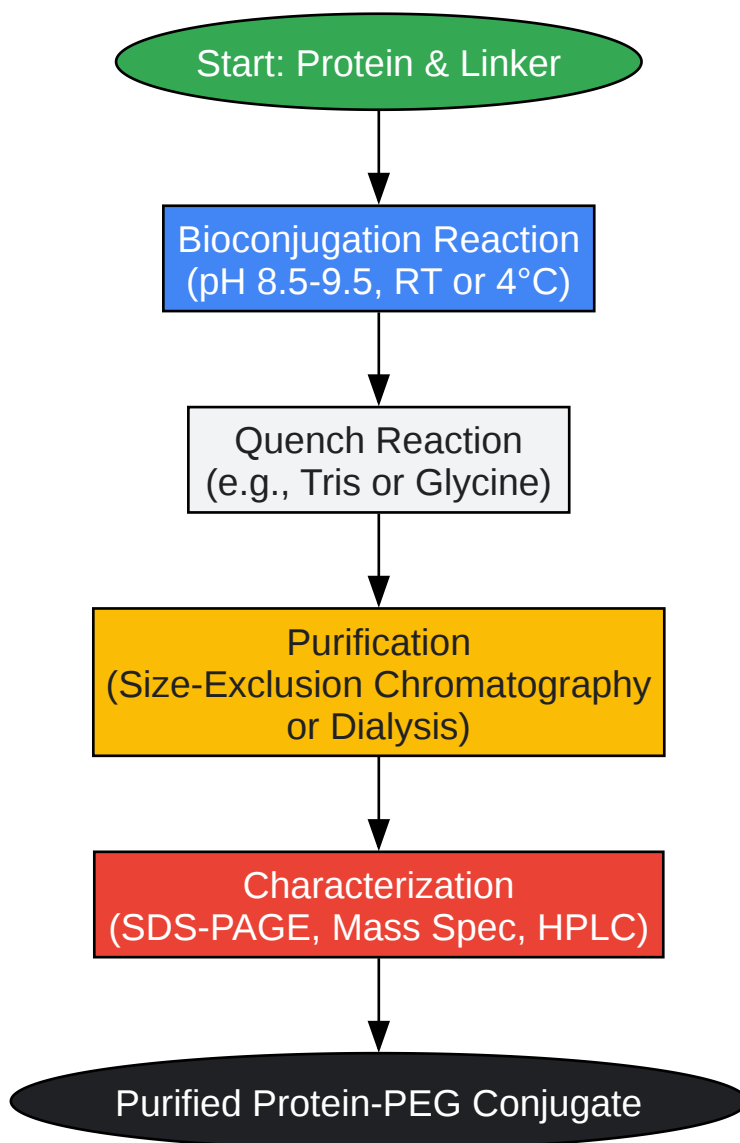


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Caption: A generalized workflow for PROTAC synthesis and its mechanism of action.

Bioconjugation and Purification Workflow

This diagram outlines the key steps in conjugating **1-isothiocyanato-PEG4-Alcohol** to a protein and purifying the resulting product.



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Caption: Workflow for protein bioconjugation with **1-isothiocyanato-PEG4-Alcohol**.

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